An In-depth Technical Guide to N-Butylmaleimide

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Compound of Interest		
Compound Name:	*N-Butylmaleimide*	
Cat. No.:	*B1267613*	*Get Quote*

This guide provides an overview of the core physicochemical properties and a representative synthetic protocol for **N-Butylmaleimide**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

Core Physicochemical Data

N-Butylmaleimide is a chemical compound with specific properties that are crucial for its application in various research and development settings. A summary of its key quantitative data is presented below.

Property	Value	Source
Molecular Formula	C8H11NO2	[1]
Molecular Weight	153.18 g/mol	[1][2][3]
IUPAC Name	1-butylpyrrole-2,5-dione	[1]
CAS Number	2973-09-3	[1]

Experimental Protocols

The following section details a common method for the synthesis of **N-Butylmaleimide**, providing a procedural basis for its laboratory preparation.

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Synthesis of **N-Butylmaleimide**

This protocol describes the synthesis of **N-Butylmaleimide** from maleic anhydride and n-butylamine. The process involves the formation of N-butylmaleamic acid, followed by cyclization to yield the final product.[4]

Materials:

- Maleic anhydride
- n-Butylamine
- Anhydrous sodium acetate
- Acetic anhydride
- Deionized water
- Dichloromethane (CH2Cl2)

Procedure:

- Formation of N-butylmaleamic acid: Maleic anhydride is reacted with n-butylamine.
- Cyclization: A mixture containing 12.0 g (0.07 mol) of the resulting N-butylmaleamic acid, 2.7 g of anhydrous sodium acetate, and 29 mL of acetic anhydride is heated to 85-90°C for 30 minutes.[4]
- Quenching: The solution is then cooled to 40°C and poured into 55 mL of water. The mixture is stirred at room temperature for 15 minutes and then diluted to 275 mL, which results in the precipitation of a dark oil.[4]
- Extraction: The product is extracted from the aqueous mixture using 100 mL of dichloromethane, followed by an additional 25 mL of dichloromethane.[4]
- Isolation: The solvent is evaporated from the combined organic layers to yield 9.9 g of **N-Butylmaleimide** as an oil.[4]

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Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **N-Butylmaleimide**.

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Caption: Workflow for the synthesis of **N-Butylmaleimide**.

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References

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